mitigating FR-190997 side effects in animal models

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Compound of Interest

Compound Name: *FR-190997*

Cat. No.: *B1674017*

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Technical Support Center: FR-190997

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **FR-190997** in animal models. The information is tailored for researchers, scientists, and drug development professionals to anticipate and mitigate potential side effects and navigate experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **FR-190997** and what is its primary mechanism of action?

FR-190997 is a non-peptide, selective partial agonist for the bradykinin B2 receptor.[1][2][3] Its mechanism of action involves binding to and activating the B2 receptor, which is a G protein-coupled receptor (GPCR). This activation can lead to various downstream signaling events, including the activation of phospholipase C, mobilization of intracellular calcium ([Ca2+]), and stimulation of prostaglandin production.[1][2] In some contexts, such as cancer cell lines, it has been shown to have antiproliferative effects, potentially through a dual mode of action involving receptor internalization and degradation, as well as inhibition of endosomal signaling.[4][5]

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Q2: What are the known physiological effects of **FR-190997** in animal models that could be considered side effects?

In preclinical studies, **FR-190997** has demonstrated several physiological effects that may be considered side effects depending on the experimental context. These include:

- Hypotension: Intravenous or intraarterial administration can cause a dose-dependent decrease in blood pressure.[6][7]
- Inflammation and Edema: Subcutaneous injection has been shown to induce paw edema in mice, indicating an inflammatory response.[6]
- Smooth Muscle Contraction: In vitro studies have shown that **FR-190997** can cause contraction of certain vascular smooth muscles, such as the human umbilical vein and rabbit jugular vein.[3]
- Intraocular Pressure Reduction: Topical ocular administration significantly lowers intraocular pressure in monkeys.[1][2]

Q3: How can the hypotensive effects of **FR-190997** be mitigated?

The hypotensive effects of **FR-190997** are a direct result of its B2 receptor agonism. To mitigate these effects, consider the following:

- Route of Administration: Localized delivery (e.g., subcutaneous, topical) may reduce systemic hypotensive effects compared to intravenous or intraarterial administration.
- Co-administration with a B2 Receptor Antagonist: The hypotensive effects of **FR-190997** can be blocked by pretreatment with a selective B2 receptor antagonist, such as HOE-140 or FR173657.[6][7]
- Dose Adjustment: Use the lowest effective dose of **FR-190997** for your experimental endpoint to minimize systemic side effects.

Q4: What can be done to reduce injection site inflammation?

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Inflammation, such as paw edema, observed after subcutaneous injection of **FR-190997** is linked to its B2 agonist activity and subsequent prostaglandin release.[6] To mitigate this:

- Co-administration with a COX Inhibitor: Pretreatment with a cyclooxygenase (COX) inhibitor, such as indomethacin, has been shown to inhibit the edema induced by **FR-190997**.[6]
- Use of a B2 Receptor Antagonist: As with other effects, a B2 receptor antagonist like HOE-140 can inhibit this inflammatory response.[6]

Troubleshooting Guides

Issue 1: Unexpected Cardiovascular Response (Hypotension)

Symptom	Possible Cause	Suggested Action
Significant drop in blood pressure following systemic administration.	On-target effect of B2 receptor agonism.	- Monitor blood pressure closely.- Reduce the dose of FR-190997.- Consider an alternative route of administration that limits systemic exposure.- For mechanistic studies, use a B2 receptor antagonist as a control to confirm the effect is target-mediated.[7]
Prolonged hypotensive response compared to bradykinin.	FR-190997 is known to have a longer duration of action than bradykinin.[6][7]	- Adjust the frequency of monitoring to capture the full duration of the effect.- Factor the prolonged effect into the experimental design and endpoint measurements.

Issue 2: Injection Site Reactions (Edema, Inflammation)

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Symptom	Possible Cause	Suggested Action
Swelling and redness at the subcutaneous injection site.	B2 receptor-mediated inflammatory response, potentially involving prostaglandin release.[6]	- Administer a non-steroidal anti-inflammatory drug (NSAID) like indomethacin prior to FR-190997 injection to inhibit prostaglandin synthesis.[6]- Include a control group treated with a B2 receptor antagonist (e.g., HOE-140) to confirm the mechanism.[6]- Use a lower concentration or volume of the injectate.
Desensitization to the inflammatory effect upon repeated administration.	Strong desensitization of the B2 receptor has been observed with repeated applications of FR-190997 in some tissues.[7]	- Be aware of this potential for tachyphylaxis in your experimental design.- Allow for a sufficient washout period between doses if a consistent response is required.

Experimental Protocols

Protocol 1: Assessment of Systemic Hypotensive Effects in Rats

- Animal Model: Male Sprague-Dawley rats.
- Anesthesia: Anesthetize animals with an appropriate anesthetic agent (e.g., pentobarbital).[6]
- Catheterization: Surgically implant catheters in a carotid artery for blood pressure measurement and a jugular vein for intravenous drug administration.
- Acclimatization: Allow the animal to stabilize after surgery.
- Baseline Measurement: Record baseline mean arterial pressure (MAP) for a sufficient period.

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- Drug Administration:
  - Control Group: Administer vehicle control intravenously.
  - **FR-190997** Group: Administer **FR-190997** intravenously at the desired dose.
  - Antagonist Control Group: Pre-treat with a B2 receptor antagonist (e.g., FR173657) 30 minutes prior to **FR-190997** administration.[6]
- Data Collection: Continuously monitor and record MAP for the duration of the expected drug effect. Note the peak drop in pressure and the duration of the hypotensive response.
- Data Analysis: Compare the change in MAP from baseline between the different treatment groups.

Protocol 2: Mouse Paw Edema Assay

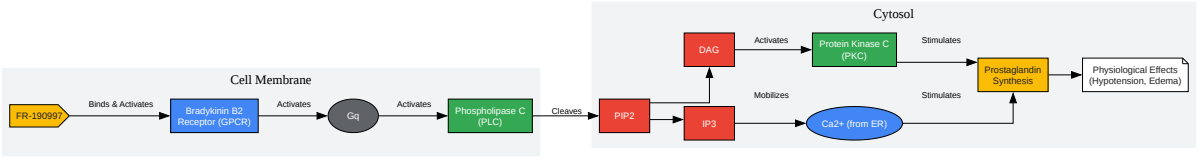
- Animal Model: Male ICR mice.[6]
- Group Allocation:
  - Control Group: Vehicle injection.
  - **FR-190997** Group: **FR-190997** injection.
  - Mitigation Group 1 (NSAID): Pre-treat with indomethacin (10 mg/kg, i.p.) 30 minutes before **FR-190997**.[6]
  - Mitigation Group 2 (B2 Antagonist): Pre-treat with HOE-140 (1 mg/kg, i.p.) 30 minutes before **FR-190997**.[6]
- Baseline Measurement: Measure the paw volume of the right hind paw using a plethysmometer.
- Drug Administration: Inject 30 µL of **FR-190997** solution (at desired concentration, e.g., 0.1-0.9 nmol) or vehicle subcutaneously into the plantar surface of the right hind paw.[6]

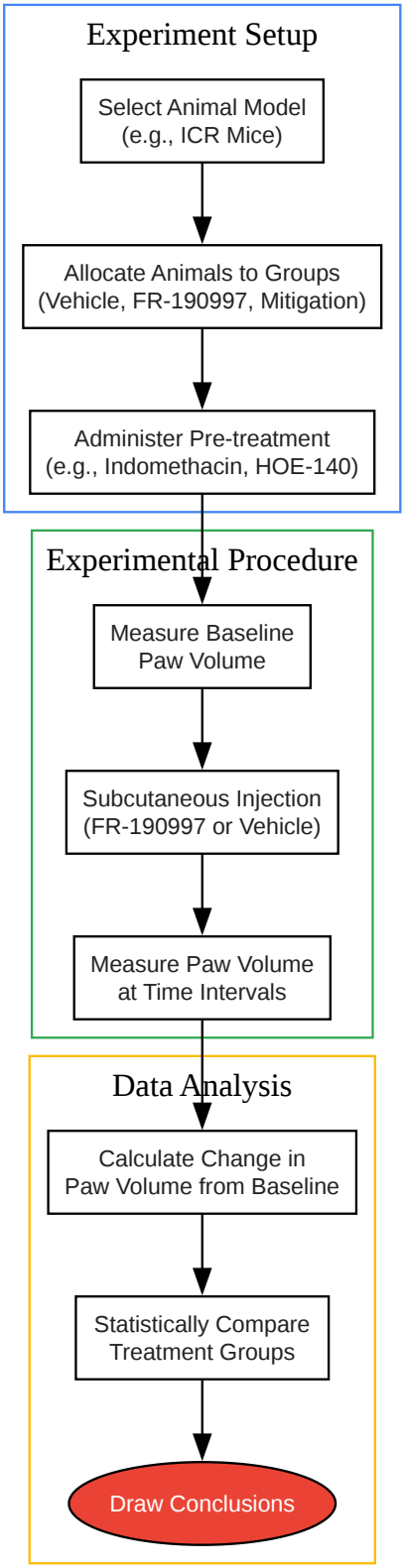
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- Post-injection Measurements: Measure the paw volume at regular intervals (e.g., 15, 30, 60, 120, 180 minutes) after injection.
- Data Analysis: Calculate the change in paw volume from baseline for each mouse. Compare the mean change in paw volume between the treatment groups.

Visualizations

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Cell Membrane
FR-190997
Binds & Activates
Bradykinin B2 Receptor (GPCR)
Activates
Gq
Activates
Phospholipase C (PLC)
Cleaves
PIP2
Cytosol
DAG
Activates
Protein Kinase C (PKC)
Stimulates
Prostaglandin Synthesis
Physiological Effects (Hypotension, Edema)
IP3
Mobilizes
Ca2+ (from ER)
Stimulates



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